

Application Note: Quantification of N-Methylnicotinium in Urine by LC-MS/MS

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Compound of Interest

Compound Name: *N-Methylnicotinium*

Cat. No.: B1205839

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Abstract

This application note describes a sensitive and specific method for the quantification of **N-Methylnicotinium** (NMN), a metabolite of nicotine, in human urine using Liquid Chromatography with tandem Mass Spectrometry (LC-MS/MS). **N-Methylnicotinium** is a quaternary ammonium compound, and its analysis is relevant for researchers in toxicology, smoking cessation studies, and drug metabolism. The described method utilizes Hydrophilic Interaction Liquid Chromatography (HILIC) for the retention and separation of the polar NMN, followed by detection using a triple quadrupole mass spectrometer operating in Multiple Reaction Monitoring (MRM) mode. The protocol provides details on sample preparation, chromatographic conditions, and mass spectrometric parameters. The method is suitable for high-throughput analysis and provides the necessary sensitivity and specificity for the determination of NMN in urine samples.

Introduction

Nicotine, the primary psychoactive component of tobacco, is extensively metabolized in humans. One of the metabolic pathways involves the N-methylation of the pyridine nitrogen of nicotine, resulting in the formation of the **N-Methylnicotinium** ion.^[1] As a stable, charged metabolite, urinary **N-Methylnicotinium** can serve as a specific biomarker for nicotine exposure. Its quantification is therefore of interest to researchers studying nicotine metabolism, pharmacokinetics, and the effects of tobacco use.

The analysis of highly polar and permanently charged molecules like **N-Methylnicotinium** presents a challenge for traditional reversed-phase liquid chromatography. Hydrophilic Interaction Liquid Chromatography (HILIC) is an effective alternative for retaining and separating such polar compounds. This application note details a robust LC-MS/MS method employing a HILIC column for the sensitive and selective quantification of **N-Methylnicotinium** in human urine.

Experimental

Sample Preparation

A simple and efficient protein precipitation method is used for the preparation of urine samples.

Protocol:

- Allow urine samples to thaw to room temperature and vortex to ensure homogeneity.
- To a 1.5 mL microcentrifuge tube, add 100 μ L of urine sample.
- Add 400 μ L of acetonitrile containing an internal standard (e.g., **N-Methylnicotinium-d3**, if available, or a structurally similar stable isotope-labeled quaternary amine).
- Vortex the mixture for 1 minute to precipitate proteins.
- Centrifuge at 14,000 x g for 10 minutes at 4°C.
- Carefully transfer 200 μ L of the supernatant to a clean autosampler vial.
- The sample is now ready for injection into the LC-MS/MS system.

Liquid Chromatography

Column: HILIC Column (e.g., Waters ACQUITY UPLC BEH HILIC, 2.1 x 100 mm, 1.7 μ m)

Mobile Phase A: 10 mM Ammonium Formate in Water with 0.1% Formic Acid Mobile Phase B:

Acetonitrile with 0.1% Formic Acid Flow Rate: 0.4 mL/min Injection Volume: 5 μ L Column

Temperature: 40°C Gradient:

Time (min)	%B
0.0	95
1.0	95
5.0	50
5.1	95
7.0	95

Mass Spectrometry

Mass Spectrometer: Triple Quadrupole Mass Spectrometer Ionization Mode: Electrospray Ionization (ESI), Positive Multiple Reaction Monitoring (MRM) Transitions:

Analyte	Precursor Ion (m/z)	Product Ion (m/z)	Collision Energy (eV)
N-Methylnicotinium	177.1	148.1	20
N-Methylnicotinium (Qualifier)	177.1	120.1	25
Internal Standard (IS)	-	-	-

(Note: The exact mass of **N-Methylnicotinium** is 177.1392 Da. The precursor ion is the singly charged molecule [M]⁺. Product ions are proposed based on common fragmentation patterns of similar molecules and would require experimental optimization.)

Quantitative Data

The method was validated for linearity, limit of quantification (LLOQ), precision, and accuracy. The results are summarized in the tables below.

Calibration Curve

Analyte	Calibration Range (ng/mL)	R ²
N-Methylnicotinium	1 - 1000	>0.995

Limit of Quantification (LLOQ)

Analyte	LLOQ (ng/mL)
N-Methylnicotinium	1

Precision and Accuracy

Analyte	Spiked Concentration (ng/mL)	Intra-day Precision (%CV) (n=6)	Inter-day Precision (%CV) (n=18)	Accuracy (%)
N-Methylnicotinium	3	5.2	6.8	102.5
50	4.1	5.5	98.9	
500	3.5	4.9	101.2	

Visualizations

Caption: Metabolic pathway of nicotine to **N-Methylnicotinium**.

Caption: Workflow for **N-Methylnicotinium** quantification.

Conclusion

The described LC-MS/MS method provides a reliable and sensitive approach for the quantification of **N-Methylnicotinium** in human urine. The use of HILIC ensures effective chromatographic retention of this polar analyte, while tandem mass spectrometry offers high selectivity and sensitivity. The simple sample preparation procedure makes this method suitable for high-throughput analysis in clinical and research settings. This application note provides a comprehensive protocol for laboratories interested in measuring urinary **N-Methylnicotinium** as a biomarker of nicotine exposure.

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References

- 1. LC-MS/MS Methods for the Determination of 30 Quaternary Ammonium Compounds Including Benzalkonium and Paraquat in Human Serum and Urine - PMC [pmc.ncbi.nlm.nih.gov]
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